

Physicochemical properties of dicyclohexyl carbonate

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Compound of Interest

Compound Name: *Dicyclohexyl carbonate*

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An In-depth Technical Guide to the Physicochemical Properties of **Dicyclohexyl Carbonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclohexyl carbonate (CAS No: 4427-97-8) is an organic compound featuring a central carbonate group flanked by two cyclohexyl rings.^[1] It is recognized for its stability, low volatility, and utility as a reagent in organic synthesis, particularly in the production of polymers through transesterification reactions.^[1] While not as prominent in pharmaceutical applications as structurally related compounds like N,N'-dicyclohexylcarbodiimide (DCC), its properties suggest potential as a non-toxic, green solvent or intermediate in specialized synthesis pathways.^{[2][3]} This document provides a comprehensive overview of its known physicochemical properties, experimental protocols for their determination, and its applications in chemical research.

Chemical Identity and Core Properties

Dicyclohexyl carbonate's identity is defined by its specific molecular structure and associated identifiers. Its fundamental physicochemical properties are summarized below, providing a quantitative foundation for its use in research and development.

Table 1: Core Physicochemical Properties of **Dicyclohexyl Carbonate**

Property	Value	Source
Molecular Formula	C₁₃H₂₂O₃	[4]
Molecular Weight	226.31 g/mol	[4]
Melting Point	43-44 °C	
Boiling Point	340.2 °C at 760 mmHg	
Density	~0.98 g/cm ³ (estimated)	
Appearance	Waxy white solid or colorless to pale yellow liquid	[1]
Topological Polar Surface Area	35.5 Å ²	[4]

| XLogP3 | 4.1 | [\[4\]](#) |

Note on Density: An experimental density value for **dicyclohexyl carbonate** was not readily available. The provided value is an estimate based on structurally similar compounds, such as dicyclohexyl ketone (0.986 g/mL).

Table 2: Chemical Identifiers for **Dicyclohexyl Carbonate**

Identifier	Value
CAS Number	4427-97-8
IUPAC Name	dicyclohexyl carbonate
Synonyms	Carbonic acid, dicyclohexyl ester; Cyclohexyl carbonate
InChIKey	FYIBPWZEZWVDBQ-UHFFFAOYSA-N
SMILES	C1CCC(CC1)OC(=O)OC2CCCCC2

| PubChem CID | 138235 |

Solubility Profile

Dicyclohexyl carbonate's solubility is dictated by its two hydrophobic cyclohexyl groups and the polar carbonate ester group. It exhibits good solubility in most common organic solvents but is less soluble in water.[1]

Table 3: Solubility Characteristics of **Dicyclohexyl Carbonate**

Solvent	Solubility	Description
Water	Low / Insoluble	The large nonpolar surface area of the cyclohexyl rings limits its miscibility with water.

| Organic Solvents | Soluble | Demonstrates good solubility in solvents like dichloromethane, tetrahydrofuran, acetonitrile, and dimethylformamide.[1] |

Experimental Protocols

Accurate determination of physicochemical properties is critical for the application of any chemical compound. Standard laboratory methods for measuring melting point, boiling point, and solubility are detailed below.

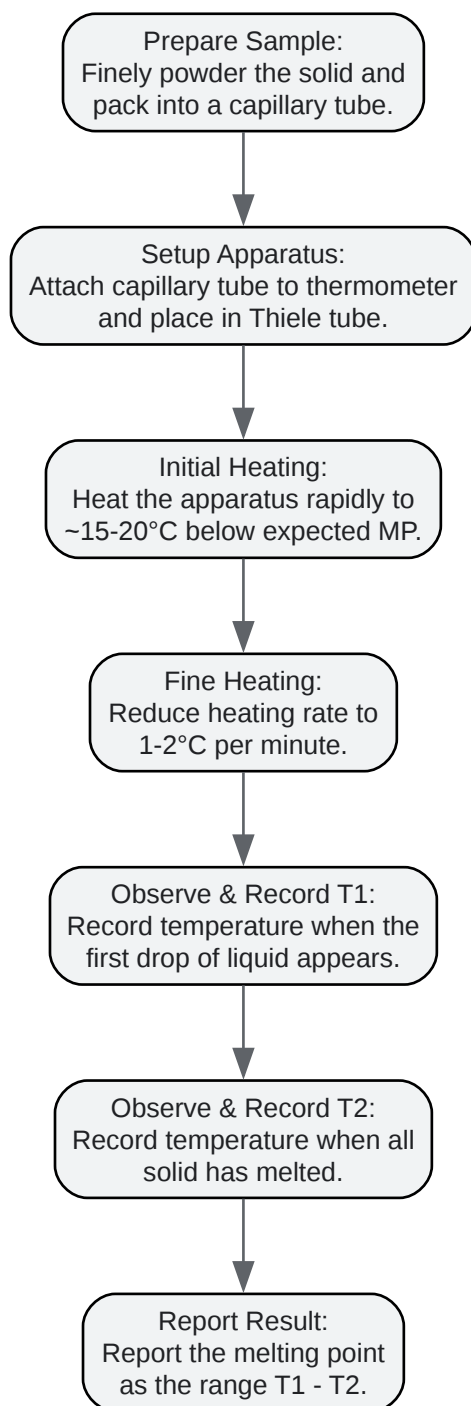
Melting Point Determination

The melting point provides a key indicator of a compound's purity.[5] A pure crystalline solid typically melts over a sharp, narrow temperature range of 0.5-1.0°C.[6]

Methodology: Capillary Method using a Thiele Tube or Melting Point Apparatus

- **Sample Preparation:** A small amount of finely powdered, dry **dicyclohexyl carbonate** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[3]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a heating bath (such as a Thiele tube filled with mineral oil) or a calibrated melting point apparatus.[2][6]

- Heating: The apparatus is heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.[6]
- Observation and Recording: The temperature at which the solid first begins to liquefy (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range T_1 - T_2 .[3]



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Fig. 1: Experimental workflow for melting point determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[7]

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of liquid **dicyclohexyl carbonate** (a few milliliters) is placed in a fusion tube or small test tube.[4][8]
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.[8]
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and the assembly is heated in a Thiele tube to ensure uniform temperature distribution.[7][8]
- **Heating and Observation:** The apparatus is heated gently. As the boiling point is approached, a stream of bubbles will emerge from the inverted capillary tube. Heating should continue until a rapid and continuous stream of bubbles is observed.[8]
- **Cooling and Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature recorded the instant the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.[9]

Solubility Determination

A qualitative solubility test provides valuable information about a compound's polarity and functional groups.

Methodology: Qualitative Solvent Test

- **Preparation:** Place approximately 0.1 g of **dicyclohexyl carbonate** into a small test tube.[10]
- **Solvent Addition:** Add 3 mL of the chosen solvent (e.g., water, ethanol, dichloromethane) in portions, shaking vigorously after each addition.[10]

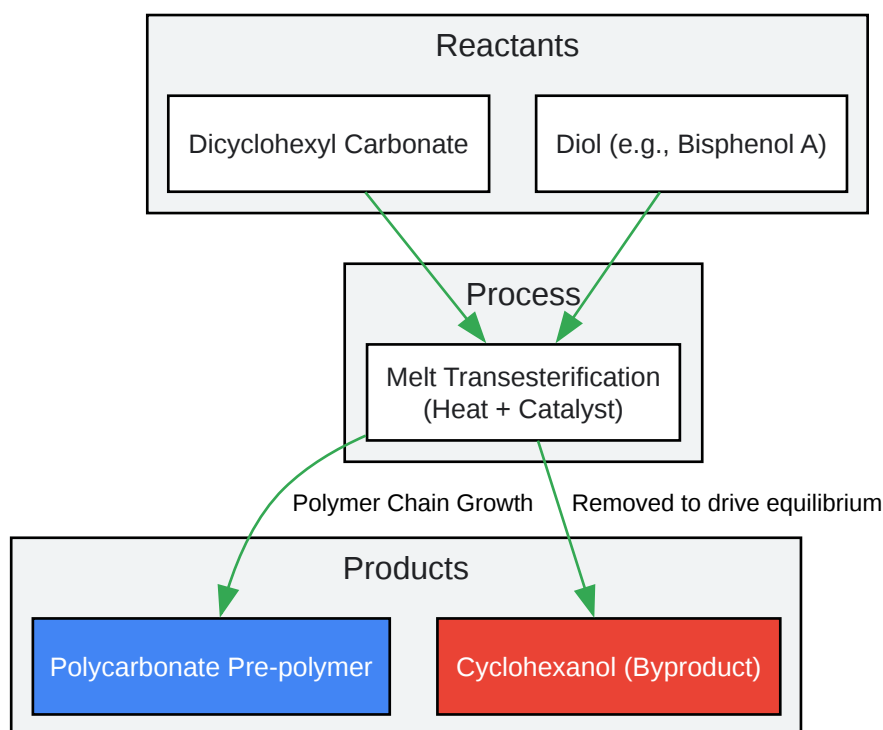
- Observation: The compound is classified as "soluble" if a clear, homogeneous solution forms. If any solid remains, it is classified as "insoluble" or "sparingly soluble."[\[1\]](#)
- Systematic Testing: For a comprehensive profile, tests are typically performed in a sequence of solvents, starting with water, followed by ether, dilute NaOH, dilute HCl, and concentrated H₂SO₄ to classify the compound based on its acidic, basic, or neutral properties.[\[10\]](#)

Applications in Research and Drug Development

While direct applications of **dicyclohexyl carbonate** in drug formulations are not widely documented, its utility lies in its role as a synthetic intermediate and its potential as a "green" solvent.

Reagent in Polymer Synthesis

The primary application of **dicyclohexyl carbonate** is in polymer chemistry, specifically in the non-phosgene synthesis of polycarbonates via melt transesterification.[\[11\]](#) In this process, a diol (such as bisphenol A) reacts with a dialkyl or diaryl carbonate. The reaction proceeds by exchanging the alcohol or phenol groups, releasing a byproduct (in this case, cyclohexanol) that is removed to drive the reaction toward polymer formation.[\[11\]](#) This method is considered a more environmentally friendly alternative to traditional processes that use highly toxic phosgene.[\[11\]](#)



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Fig. 2: Logical flow of a melt transesterification reaction.

Potential as a Green Solvent

The principles of green chemistry encourage replacing hazardous solvents with safer, more sustainable alternatives.^{[12][13]} Organic carbonates, including dimethyl carbonate and diethyl carbonate, are recognized as green solvents due to their low toxicity, biodegradability, and derivation from non-phosgene routes.^{[2][3]} **Dicyclohexyl carbonate** shares these characteristics, possessing low volatility and a favorable toxicity profile, making it a candidate for use as a green solvent in specialized organic reactions where its physical properties are advantageous.^[1]

Important Distinction from Related Compounds

It is critical for researchers to distinguish **dicyclohexyl carbonate** from two similarly named but functionally distinct compounds:

- N,N'-Dicyclohexylcarbodiimide (DCC): A powerful dehydrating agent widely used as a coupling reagent to form amide bonds in peptide synthesis.^[14]

- 1,3-Dicyclohexylurea (DCU): The byproduct formed when DCC is used. DCU itself has been investigated as a potent enzyme inhibitor and for its potential in drug delivery systems due to its low aqueous solubility.[15]

Dicyclohexyl carbonate does not perform the coupling reactions characteristic of DCC.

Conclusion

Dicyclohexyl carbonate is a stable organic compound with well-defined physical properties. Its primary established application is as a monomer in the non-phosgene synthesis of polycarbonates via transesterification, a process that aligns with the principles of green chemistry. While its direct role in drug development is limited, its low toxicity and low volatility position it as a potential green solvent for future synthetic applications. The detailed experimental protocols and structured data presented in this guide offer a valuable resource for scientists exploring the use of **dicyclohexyl carbonate** in novel chemical processes.

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